

"molecular weight and formula of 4,4'-Methylenebis(2,6-dimethylaniline)"

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Compound of Interest

Compound Name: 4,4'-Methylenebis(2,6-dimethylaniline)

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Technical Guide: 4,4'-Methylenebis(2,6-dimethylaniline)

An Examination of its Core Chemical and Physical Properties for Research and Development

Abstract

This technical guide provides a detailed examination of **4,4'-Methylenebis(2,6-dimethylaniline)**, a key aromatic amine used in various industrial applications, including polymer chemistry and as a curing agent. This document serves as a comprehensive resource for researchers, chemists, and drug development professionals, detailing its fundamental properties, including chemical formula, molecular weight, and key physicochemical characteristics. Furthermore, it outlines essential safety and handling protocols to ensure its proper use in a laboratory setting.

Chemical Identity and Molecular Structure

4,4'-Methylenebis(2,6-dimethylaniline), also known as Bis(4-amino-3,5-dimethylphenyl)methane, is an aromatic amine characterized by two 2,6-dimethylaniline units linked by a methylene bridge at the para-position.

Key Identifiers:

- Chemical Name: **4,4'-Methylenebis(2,6-dimethylaniline)**
- Common Synonyms: 4,4'-Methylenebis(2,6-xylidine), MBDA
- CAS Number: 4073-98-7
- EC Number: 223-786-9[1]

The molecular structure is fundamental to its chemical behavior. The presence of two primary amine (-NH₂) groups and four methyl (-CH₃) groups on the aromatic rings dictates its reactivity, steric hindrance, and potential as a monomer or curing agent.

Caption: Molecular structure of **4,4'-Methylenebis(2,6-dimethylaniline)**.

Chemical Formula and Molecular Weight

The empirical and molecular formula of a compound is a cornerstone of its chemical identity, essential for stoichiometric calculations, reaction planning, and analytical characterization.

2.1. Molecular Formula

The molecular formula for **4,4'-Methylenebis(2,6-dimethylaniline)** is C₁₇H₂₂N₂. This formula is derived from its structure, which consists of:

- Two C₆H₂ aromatic rings (12 Carbon, 4 Hydrogen)
- Four methyl (CH₃) groups (4 Carbon, 12 Hydrogen)
- One methylene (CH₂) bridge (1 Carbon, 2 Hydrogen)
- Two amine (NH₂) groups (2 Nitrogen, 4 Hydrogen)

Summing these components confirms the overall atomic count.

2.2. Molecular Weight

The molecular weight is a critical parameter for converting between mass and moles, essential for preparing solutions of known concentrations and for analytical techniques like mass spectrometry.

Parameter	Value	Source
Molecular Weight	254.37 g/mol	[1]
Linear Formula	<chem>CH2[C6H2(CH3)2NH2]2</chem>	[1]

This value is calculated by summing the atomic weights of all constituent atoms (17 carbons, 22 hydrogens, and 2 nitrogens) using standard atomic weight values. For high-resolution mass spectrometry, the monoisotopic mass is a more precise measure, reflecting the mass of the molecule with the most abundant isotopes of each element.

Physicochemical Properties

Understanding the physicochemical properties is crucial for predicting the behavior of the compound in various experimental conditions, including its solubility, stability, and physical state.

Property	Value	Notes
Physical State	Solid	Appears as a slightly beige solid.
Melting Point	121-123 °C	This is a key indicator of purity. [1]
Storage Temperature	10°C - 25°C	Should be kept dry and protected from light.

The relatively high melting point is consistent with its symmetric, aromatic structure which allows for efficient crystal packing.

Safety, Handling, and Storage

Proper handling of **4,4'-Methylenebis(2,6-dimethylaniline)** is imperative to ensure laboratory safety. This compound is classified with several hazards that necessitate careful management.

4.1. Hazard Classification

According to the Globally Harmonized System (GHS), this chemical is associated with the following hazards:

- Acute Toxicity (Oral, Dermal, Inhalation): Harmful if swallowed, in contact with skin, or if inhaled[\[1\]](#).
- Skin Irritation: Causes skin irritation[\[1\]](#).
- Eye Irritation: Causes serious eye irritation[\[1\]](#).
- Specific Target Organ Toxicity: May cause respiratory irritation[\[1\]](#).

Signal Word: Warning[\[1\]](#)

4.2. Recommended Handling Protocols

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.
 - Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile).
 - Respiratory Protection: If dust is generated, use an N95-type dust mask or a respirator that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements[\[2\]](#).
 - Skin and Body Protection: Wear a lab coat and appropriate protective clothing.
- General Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area. Remove contaminated clothing and wash it before reuse[\[2\]](#).

4.3. Storage

Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible substances[\[2\]](#). Proper storage is essential to maintain its chemical integrity and prevent degradation.

Conclusion

4,4'-Methylenebis(2,6-dimethylaniline) is a well-defined chemical compound with the formula $C_{17}H_{22}N_2$ and a molecular weight of 254.37 g/mol. Its identity is confirmed by its CAS number 4073-98-7. This guide has provided the foundational chemical and physical data necessary for its effective and safe use in research and development. Adherence to the outlined safety protocols is critical for mitigating the risks associated with its handling.

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References

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